

Cyclopentyl Dodecanoate: A Technical Guide to Safety, Handling, and Disposal

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Compound of Interest

Compound Name: Cyclopentyl dodecanoate

Cat. No.: B15376789

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Disclaimer: No specific Safety Data Sheet (SDS) for **Cyclopentyl Dodecanoate** could be located. The following information is extrapolated from the known properties of its constituent parts, cyclopentane and dodecanoic acid (lauric acid), as well as general data on similar long-chain fatty acid esters. This guide is intended for researchers, scientists, and drug development professionals and should be used as a supplementary resource to standard laboratory safety practices.

Introduction

Cyclopentyl dodecanoate is an ester formed from the reaction of cyclopentanol and dodecanoic acid. Its specific toxicological and safety properties have not been extensively documented. Therefore, a conservative approach to handling, based on the characteristics of its precursors and analogous esters, is recommended. This guide provides a comprehensive overview of the extrapolated safety data, handling procedures, and disposal methods for **Cyclopentyl Dodecanoate**.

Hazard Identification and Classification (Extrapolated)

The hazards of **Cyclopentyl Dodecanoate** are inferred from its components. Cyclopentane is a highly flammable liquid with potential for causing drowsiness or dizziness and is harmful to aquatic life. Dodecanoic acid is known to cause serious eye damage. The combined ester is anticipated to be a combustible liquid with potential for skin and eye irritation.

Table 1: Extrapolated Hazard Classification for **Cyclopentyl Dodecanoate**

Hazard Class	Category	Hazard Statement	Basis for Extrapolation
Flammable Liquids	Category 4 (Combustible)	H227: Combustible liquid	Based on the high flash points of similar long-chain esters.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Potential for irritation based on general properties of esters.
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage	Based on the classification of Dodecanoic Acid. [1] [2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H336: May cause drowsiness or dizziness	Based on the properties of Cyclopentane. [3] [4]
Hazardous to the Aquatic Environment, Chronic Hazard	Category 3	H412: Harmful to aquatic life with long lasting effects	Based on the properties of Cyclopentane. [3]

Physical and Chemical Properties (Component Data)

Quantitative data for **Cyclopentyl Dodecanoate** is not readily available. The following tables summarize the properties of its precursors.

Table 2: Physical and Chemical Properties of Cyclopentane

Property	Value	Reference
CAS Number	287-92-3	[3][5]
Molecular Formula	C5H10	[3]
Molecular Weight	70.1 g/mol	[3]
Boiling Point	49.3 °C	[5]
Flash Point	-37 °C	[5]
Flammability	Highly flammable liquid and vapour	[3][4]

Table 3: Physical and Chemical Properties of Dodecanoic Acid

Property	Value	Reference
CAS Number	143-07-7	[1][6][7]
Molecular Formula	C12H24O2	[6]
Molecular Weight	200.32 g/mol	[6]
Melting Point	43-45 °C	[7]
Boiling Point	298.9 °C	[7]
Flash Point	>110 °C	[2]

Experimental Protocols (General Recommendations)

Specific experimental protocols for **Cyclopentyl Dodecanoate** are not available. The following are general methodologies for assessing the safety of a novel chemical, which would be applicable.

Dermal Irritation/Corrosion (OECD TG 404):

- Apply 0.5 mL of the test substance to a small area of the skin of a test animal (typically a rabbit).
- Cover the application site with a gauze patch and wrap with a binder.
- After a 4-hour exposure, remove the patch and any residual substance.
- Observe and score the skin for erythema and edema at 1, 24, 48, and 72 hours after removal.

Acute Eye Irritation/Corrosion (OECD TG 405):

- Instill 0.1 mL of the test substance into the conjunctival sac of one eye of a test animal.
- Hold the eyelids together for about one second.
- Observe the eyes at 1, 24, 48, and 72 hours after instillation.
- Score for corneal opacity, iritis, conjunctival redness, and chemosis.

Handling and Storage

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[7\]](#)
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
- Respiratory Protection: Use in a well-ventilated area or with a fume hood. If ventilation is inadequate, use a NIOSH-approved respirator.

Safe Handling Practices:

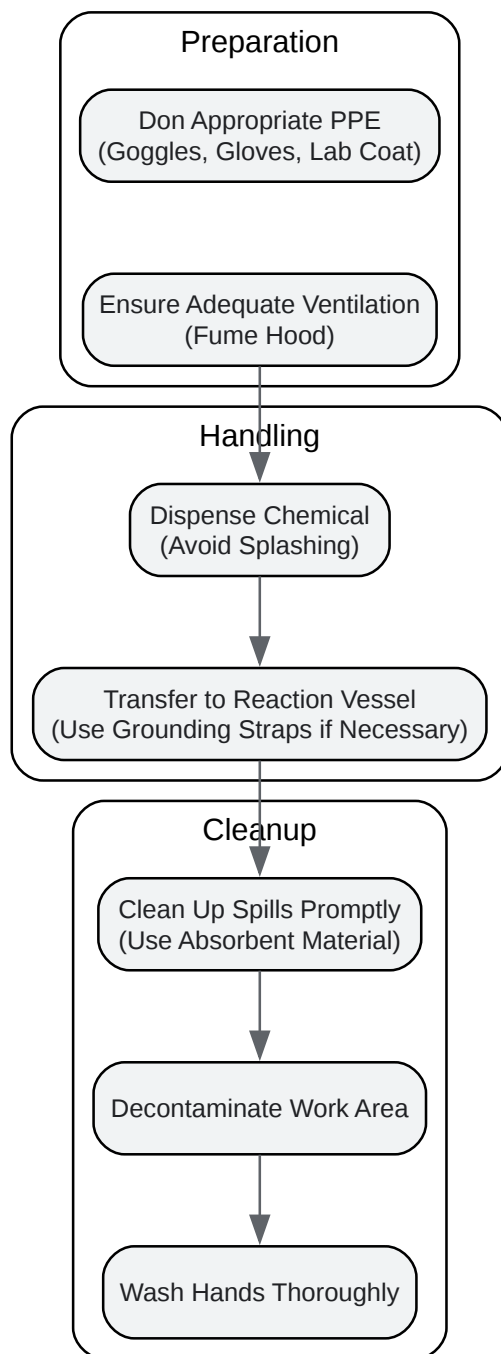
- Avoid contact with skin, eyes, and clothing.
- Avoid breathing vapors or mist.
- Keep away from heat, sparks, and open flames.[\[3\]](#)

- Ground and bond containers when transferring material to prevent static discharge.[\[3\]](#)
- Use non-sparking tools.

Storage Conditions:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[3\]](#)
- Store away from oxidizing agents.

Safe Handling Workflow for Cyclopentyl Dodecanoate

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Caption: A logical workflow for the safe handling of **Cyclopentyl dodecanoate**.

First-Aid Measures

- **Eye Contact:** Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.[7]
- **Skin Contact:** In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops and persists.
- **Inhalation:** Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- **Ingestion:** If swallowed, do NOT induce vomiting. Call a poison control center or doctor immediately for treatment advice.[3]

Fire-Fighting Measures

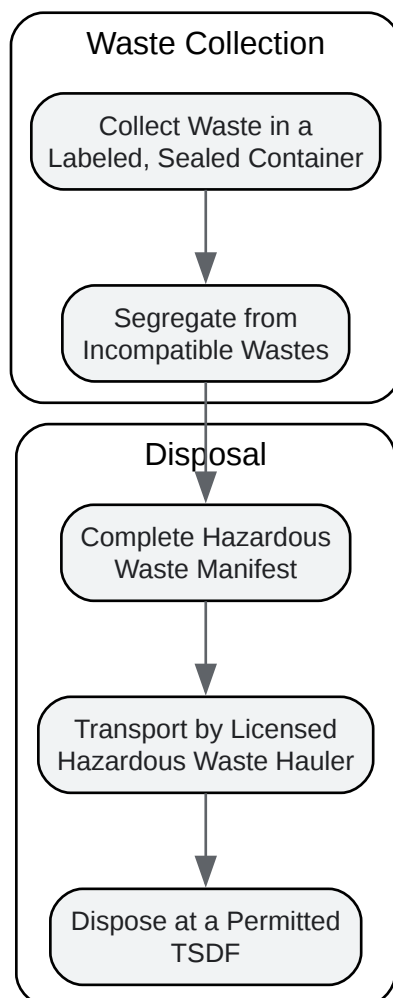
- **Suitable Extinguishing Media:** Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[7]
- **Specific Hazards Arising from the Chemical:** Combustible liquid. In a fire, irritating and toxic gases may be generated. Vapors may travel to a source of ignition and flash back.
- **Special Protective Equipment for Firefighters:** As in any fire, wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.

Disposal Considerations

Waste must be disposed of in accordance with federal, state, and local environmental control regulations.

- **Product:** Dispose of this material and its container to a licensed hazardous-waste disposal contractor.
- **Contaminated Packaging:** Empty containers should be taken to an approved waste handling site for recycling or disposal.

Disposal Workflow for Cyclopentyl Dodecanoate Waste



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Caption: A logical workflow for the proper disposal of **Cyclopentyl dodecanoate** waste.

Toxicological Information (Inferred)

The toxicological properties of **Cyclopentyl Dodecanoate** have not been fully investigated. Fatty acid esters are generally considered to have low acute toxicity.[8][9] However, the cyclopentyl moiety may contribute to central nervous system depression, similar to cyclopentane.[4]

- Acute Oral Toxicity: Expected to be low.
- Acute Dermal Toxicity: Expected to be low.
- Acute Inhalation Toxicity: May cause drowsiness or dizziness.[3][4]
- Skin Corrosion/Irritation: May cause skin irritation.
- Serious Eye Damage/Irritation: Risk of serious eye damage.[1][2]
- Carcinogenicity: No components of this product present at levels greater than or equal to 0.1% are identified as probable, possible or confirmed human carcinogens by IARC.[10]

Conclusion

While specific safety and toxicological data for **Cyclopentyl Dodecanoate** are not available, a cautious approach based on the known hazards of its constituent parts and similar compounds is warranted. Researchers and professionals handling this substance should adhere to strict safety protocols, including the use of appropriate personal protective equipment, handling in well-ventilated areas, and proper disposal of waste. Further research is needed to fully characterize the safety profile of **Cyclopentyl Dodecanoate**.

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References

- 1. lgcstandards.com [lgcstandards.com]
- 2. fr.cpachem.com [fr.cpachem.com]
- 3. pentachemicals.eu [pentachemicals.eu]
- 4. d1io3yog0oux5.cloudfront.net [d1io3yog0oux5.cloudfront.net]
- 5. carlroth.com [carlroth.com]
- 6. cosmobioussa.com [cosmobioussa.com]

- 7. fishersci.com [fishersci.com]
- 8. chemview.epa.gov [chemview.epa.gov]
- 9. epa.gov [epa.gov]
- 10. sigmaaldrich.com [sigmaaldrich.com]
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